

BAY-179: A Technical Guide to Species Cross-Reactivity

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Compound of Interest

Compound Name: BAY-179

Cat. No.: B15577726

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This in-depth technical guide explores the species cross-reactivity of **BAY-179**, a potent and selective inhibitor of mitochondrial Complex I. The following sections provide a comprehensive overview of its activity across various species, detailed experimental protocols for assessing its inhibitory effects, and a visualization of its mechanism of action within the mitochondrial electron transport chain.

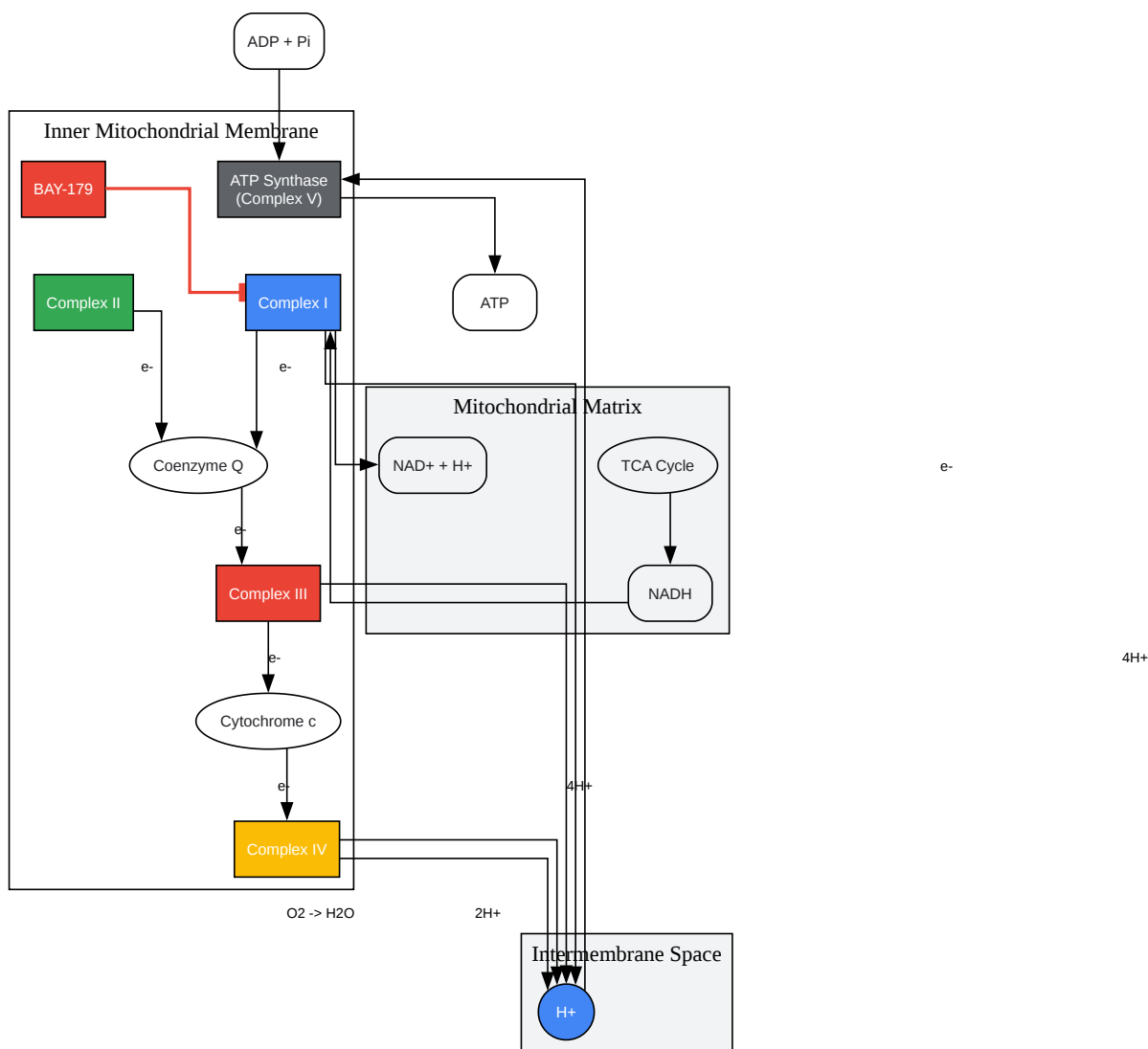
Core Data: Species Cross-Reactivity of BAY-179

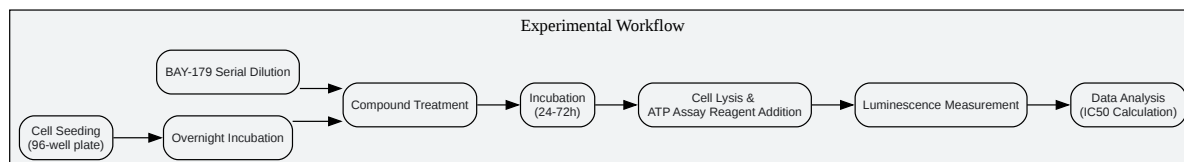
The inhibitory potency of **BAY-179** against mitochondrial Complex I has been evaluated across multiple species. The half-maximal inhibitory concentration (IC50) values, a measure of the inhibitor's effectiveness, are summarized in the table below. This data demonstrates the consistent and potent activity of **BAY-179** across different preclinical models.

Species	IC50 (nM)
Human	79[1]
Mouse	38[1]
Rat	27[1]
Dog	47[1]

Mechanism of Action: Inhibition of Mitochondrial Complex I

BAY-179 exerts its therapeutic effect by targeting Complex I (NADH:ubiquinone oxidoreductase), the first and largest enzyme of the mitochondrial electron transport chain.[2] Complex I is responsible for oxidizing NADH to NAD⁺, transferring electrons to ubiquinone, and pumping protons across the inner mitochondrial membrane. This process is crucial for generating the proton gradient that drives ATP synthesis. By inhibiting Complex I, **BAY-179** disrupts cellular energy production, a mechanism that is being explored for its potential in cancer therapy.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. Identification of the Highly Active, Species Cross-Reactive Complex I Inhibitor BAY-179 - PMC [pmc.ncbi.nlm.nih.gov]
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